

# Chemical Profile and Early Research of TMK777

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## Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

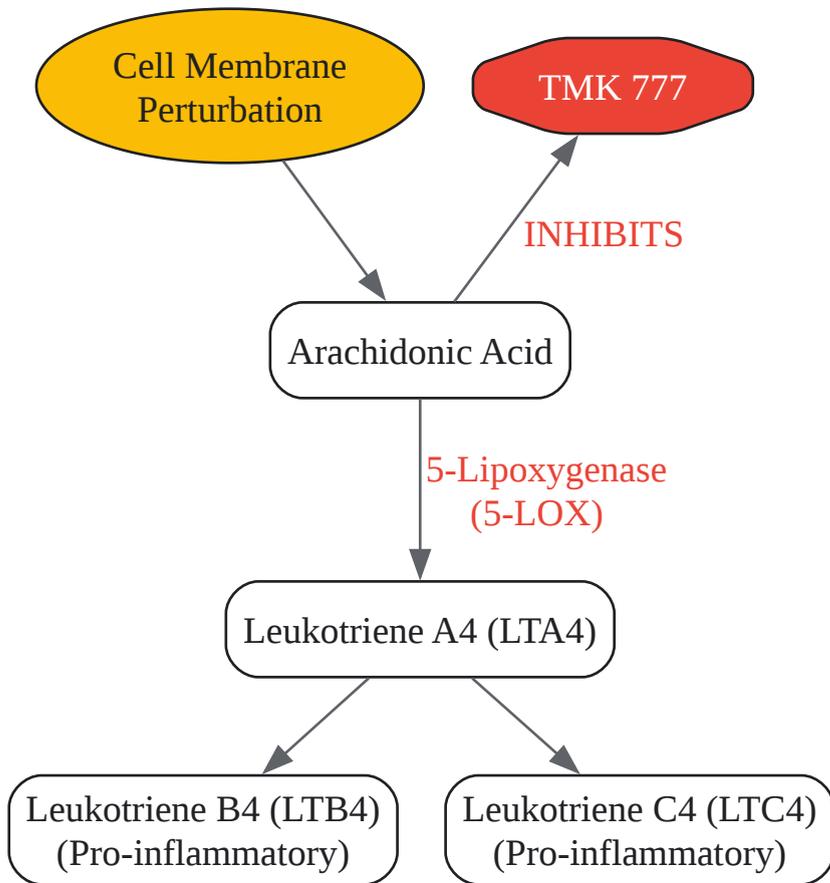
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The table below summarizes the core identifying information and early research contexts for TMK777 found in the search results:

Property	Description
CAS Number	101619-11-8 [1]
Chemical Name	1-[2-[[5-(3-Methoxy-4-hydroxyphenyl)-1-oxo-2,4-pentadienyl]amino]ethyl]-4-(diphenylmethoxy)piperidine [1]
Primary Biological Role	Inhibitor of 5-lipoxygenase (5-LOX), an enzyme in the leukotriene biosynthesis pathway [2] [3].

| **Reported Research Contexts** | • Investigation of Endothelium-Derived Relaxing Factor (EDRF) generation [4] [2]. • Study of antiallergic actions [3]. |

Based on the research, a key documented mechanism of action for TMK777 is the inhibition of the 5-lipoxygenase (5-LOX) pathway [2] [3]. The following diagram illustrates this pathway and the point of inhibition.



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*Diagram of TMK777 inhibiting the 5-Lipoxygenase pathway to block leukotriene production.*

## Information Gaps and Current Data Limitations

The search results reveal significant limitations for creating a contemporary, in-depth guide:

- **No Direct Link to Linetastine:** The search results do not establish a metabolic relationship between a drug called "**linetastine**" and TMK777. The compound "TMK777" appears in early pharmacology literature primarily as a research tool for studying 5-lipoxygenase [4] [2] [3].
- **Outdated Research:** The primary research articles focusing specifically on TMK777 are from 1989 and 1992 [4] [2]. There is a lack of recent, high-impact studies on this specific compound in the searched biomedical literature.
- **Lack of Requested Details:** The available information does not contain the **detailed experimental protocols**, quantitative data, or modern signaling pathway details needed for the technical guide you require. The compound "TMK" in more recent papers (e.g., [5]) refers to "Transmembrane Kinase" in plant biology, which is unrelated to TMK777.

## Suggestions for Further Research

Given the gaps in the search results, you may need to adjust your research strategy to find more comprehensive information:

- **Verify Compound and Context:** Double-check the exact spelling of "**linetastine**" and its connection to TMK777. It is possible the compound has an alternative name or code.
- **Consult Specialized Databases:** Use the provided CAS Number (101619-11-8) to search dedicated chemical and pharmaceutical databases like PubChem, ChemSpider, or integrity. These platforms often aggregate biological activity, metabolism, and safety data from a wider range of sources.
- **Explore the Metabolic Pathway:** Focus your search on the 5-lipoxygenase pathway and leukotriene inhibitors broadly. This may lead you to more modern research and drug development efforts in this area, even if they do not mention the specific code "TMK777".

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## References

1. | 101619-11-8 TMK 777 [chemicalbook.com]
2. Possible involvement of 5-lipoxygenase products in the generation of... [pubmed.ncbi.nlm.nih.gov]
3. | Semantic Scholar TMK 777 [semanticscholar.org]
4. Role of lipoxygenase and cytochrome P-450 in production of... [pubmed.ncbi.nlm.nih.gov]
5. TMK-based cell-surface auxin signalling activates cell-wall ... [nature.com]

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